

Application Notes: Use of 3,4-Dimethyl-3-hexene in the Fragrance Industry

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Compound of Interest

Compound Name: 3,4-Dimethyl-3-hexene

Cat. No.: B097073

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Abstract: This document provides detailed application notes and protocols for the use of **3,4-Dimethyl-3-hexene** (specifically the cis-isomer, CAS No. 19550-87-9) as a fragrance ingredient. It is intended for researchers, scientists, and formulation professionals in the fragrance and cosmetic industries. This document outlines the known olfactory properties, physicochemical data, and provides standardized protocols for sensory evaluation, instrumental analysis, and stability testing.

Introduction and Application

3,4-Dimethyl-3-hexene is an aliphatic alkene recognized for its contribution to fragrance compositions. The cis-isomer, in particular, is utilized in the fragrance and flavor industry for its distinct and powerful odor profile.^[1] It serves as a valuable component for building unique scent experiences in a variety of consumer products. Its primary application is to impart a specific fruity character to perfumes, soaps, and other personal care items.^[1] Aliphatic compounds are often used to create fresh and clean top notes in fragrance compositions.

Quantitative Data and Physicochemical Properties

The following tables summarize the key properties of cis-**3,4-Dimethyl-3-hexene**. All data should be confirmed with the certificate of analysis for any specific batch.

Table 1: Physicochemical Properties of cis-**3,4-Dimethyl-3-hexene**

Property	Value	Reference
Chemical Name	(Z)-3,4-Dimethyl-3-hexene	[1][2]
CAS Number	19550-87-9	[1]
Molecular Formula	C ₈ H ₁₆	[1]
Molecular Weight	112.21 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	0.729 g/cm ³	[1]
Boiling Point	122°C at 760 mmHg	[1]
Flash Point	15.6°C	[1]
Vapor Pressure	17.1 mmHg at 25°C	[1]
Refractive Index	1.419	[1]

Table 2: Olfactory Profile of cis-**3,4-Dimethyl-3-hexene**

Parameter	Description	Reference
Odor Description	Strong, fruity	[1]
Odor Threshold	Data not available in searched literature.	
Typical Usage	Top notes in floral and fruity accords.	

Table 3: Safety & Handling Precautions

Note: A specific GHS classification for cis-**3,4-Dimethyl-3-hexene** was not available in the searched literature.[3] The following precautions are based on the properties of similar flammable aliphatic hydrocarbons.

Precaution	Recommendation
Handling	Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves.[4] Keep away from heat, sparks, and open flames. [4]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep cool.[4]
Disposal	Dispose of contents/container in accordance with local, regional, national, and international regulations.
First Aid	If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. If in eyes: Rinse cautiously with water for several minutes.

Experimental Protocols

The following protocols provide standardized methodologies for the evaluation of **3,4-Dimethyl-3-hexene** as a fragrance ingredient.

Protocol 1: Sensory Evaluation of Olfactory Profile

Objective: To characterize the odor profile and intensity of **3,4-Dimethyl-3-hexene** using a trained sensory panel.

Materials & Equipment:

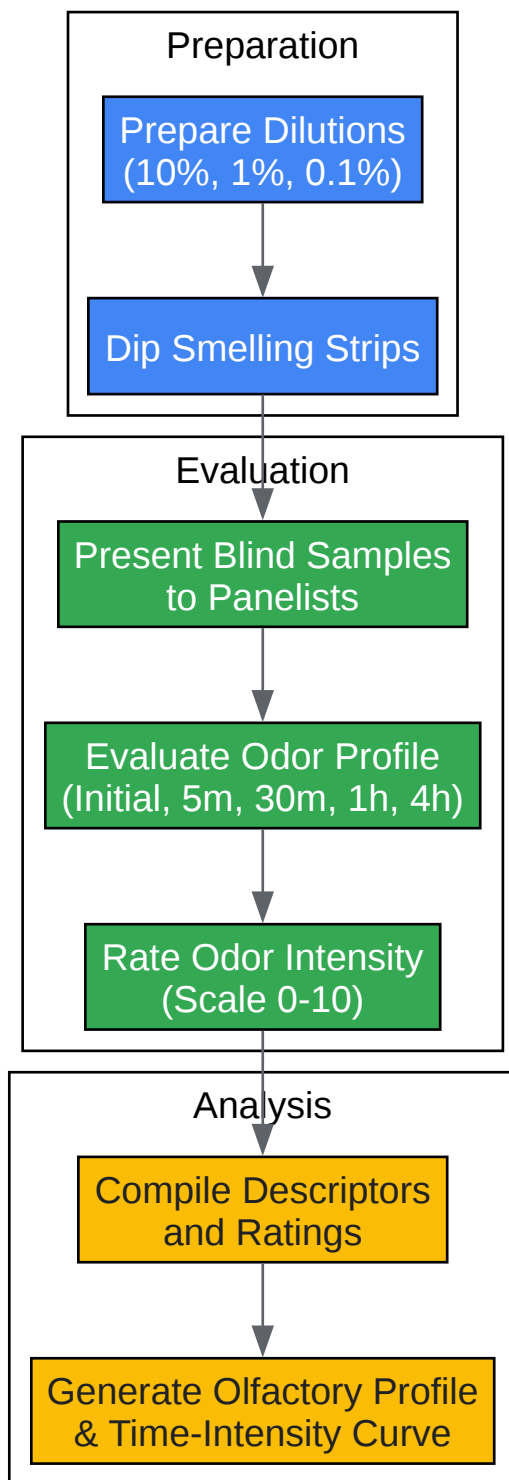
- **cis-3,4-Dimethyl-3-hexene** (high purity)
- Odorless solvent (e.g., Diethyl Phthalate or Ethanol 95%)
- Glass beakers and graduated cylinders

- Volumetric flasks
- Pipettes
- Standard fragrance smelling strips (blotters)[5]
- A well-ventilated, odor-free evaluation room[6]

Procedure:

- Sample Preparation:
 - Prepare a series of dilutions of the neat material in the chosen solvent. Recommended concentrations for initial assessment are 10%, 1%, and 0.1% (w/w).
 - Label all solutions clearly.
- Blotter Dipping:
 - Dip the smelling strips to a depth of 1 cm into each solution.[5]
 - Allow the solvent to partially evaporate for approximately 10-15 seconds before evaluation.
- Panelist Evaluation:
 - Provide trained panelists with the prepared blotters in a randomized and blind manner.
 - Instruct panelists to evaluate the odor at different time intervals (e.g., initial, 5 min, 30 min, 1 hr, 4 hr) to assess the evolution of the scent from top to base notes.[5]
 - Panelists should describe the scent using a standardized lexicon of fragrance descriptors (e.g., fruity, green, sweet, woody).
 - Panelists should rate the perceived intensity on a labeled magnitude scale (e.g., 0 = no odor, 5 = moderate, 10 = very strong).
- Data Analysis:

- Compile the descriptors and intensity ratings from all panelists.
- Analyze the data to create a comprehensive olfactory profile and a time-intensity curve for the ingredient.



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Fig 1. Experimental workflow for sensory evaluation.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To separate the volatile components of a fragrance formulation containing **3,4-Dimethyl-3-hexene** and identify which compounds are odor-active.

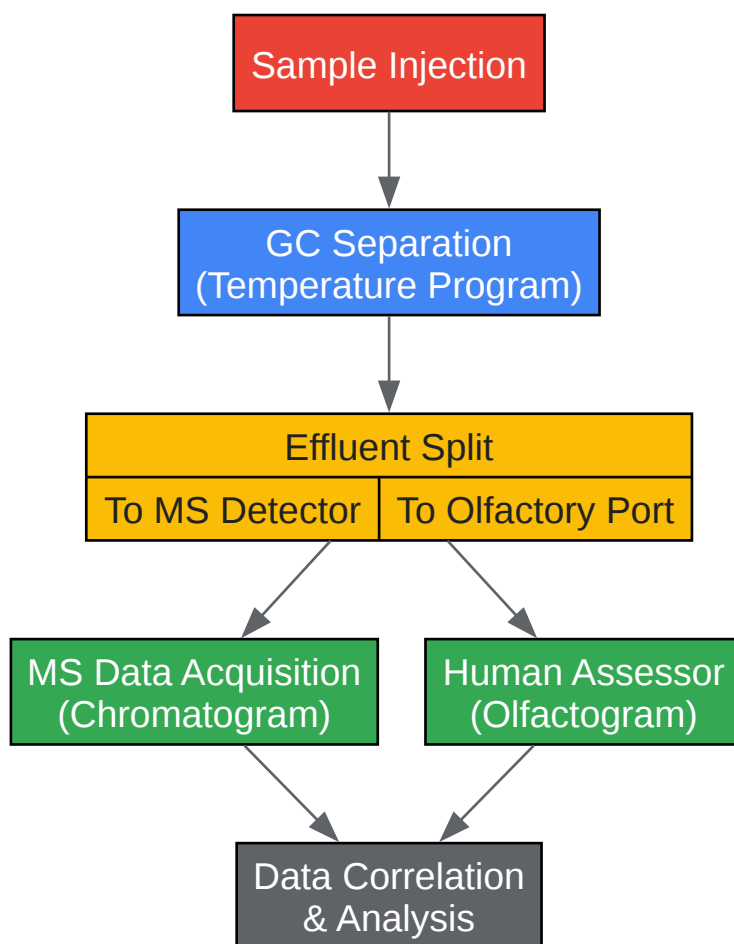
Materials & Equipment:

- Gas Chromatograph with a Mass Spectrometry (MS) detector and an Olfactory Detection Port (ODP).[7]
- Helium carrier gas.
- Appropriate GC column (e.g., DB-5 or similar non-polar column).
- Sample containing **3,4-Dimethyl-3-hexene** (e.g., a 1% solution in ethanol).
- Trained human assessor.
- Humidified air supply for the ODP.[8]

Procedure:

- Instrument Setup:
 - Install the GC column and configure the instrument to split the effluent between the MS detector and the ODP (typically a 1:1 split).
 - Set the GC oven temperature program (e.g., initial temp 50°C, ramp at 5°C/min to 250°C).
 - Set the MS to scan a suitable mass range (e.g., m/z 35-350).[8]
 - Set the ODP transfer line temperature to prevent condensation (e.g., 240°C).[8]
- Sample Injection:

- Inject a small volume (e.g., 1 μ L) of the sample into the GC inlet.
- Olfactory Detection:
 - A trained assessor sniffs the effluent from the ODP throughout the entire GC run.^[9]
 - The assessor records the retention time, duration, and description of every detected odor.
- Data Correlation:
 - Correlate the assessor's notes (olfactogram) with the peaks detected by the MS (chromatogram).
 - Identify the peak corresponding to **3,4-Dimethyl-3-hexene** and confirm its odor description.
 - Identify other odor-active compounds in the sample by matching retention times and interpreting mass spectra.



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Fig 2. Workflow for Gas Chromatography-Olfactometry (GC-O).

Protocol 3: Stability Testing in a Cosmetic Base

Objective: To evaluate the stability and performance of **3,4-Dimethyl-3-hexene** in a representative cosmetic base (e.g., a simple oil-in-water lotion) under accelerated aging conditions.[10]

Materials & Equipment:

- **cis-3,4-Dimethyl-3-hexene.**
- Unperfumed cosmetic base lotion.
- Control sample (lotion with no fragrance).

- Glass jars with airtight seals.
- Temperature-controlled ovens (e.g., set to 40°C).[11]
- Light exposure chamber or window with direct sunlight access.[10]
- Refrigerator/Freezer (for freeze-thaw cycles).
- pH meter, viscometer.

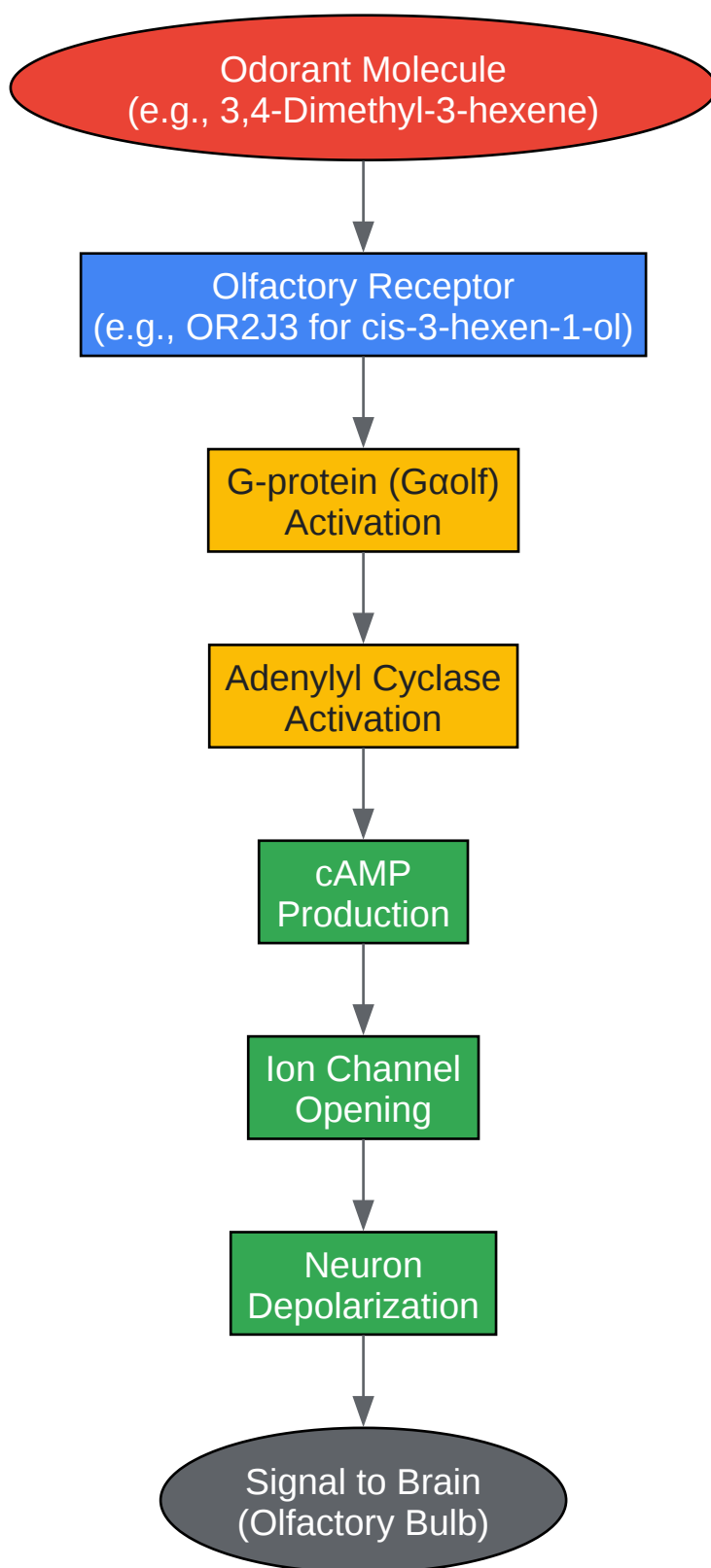
Procedure:

- Sample Preparation:
 - Incorporate **3,4-Dimethyl-3-hexene** into the cosmetic base at a typical concentration (e.g., 0.5% w/w). Mix thoroughly until homogeneous.
 - Prepare a control sample of the base without any fragrance.
 - Package all samples in identical airtight glass jars.
- Storage Conditions:
 - Store samples under a variety of conditions to simulate shelf-life stresses:[11][12]
 - Accelerated Aging: 40°C oven.
 - Light Exposure: Light chamber or windowsill.
 - Freeze-Thaw Cycling: 24 hours at -10°C followed by 24 hours at 25°C, for three cycles. [10]
 - Control: Room temperature (approx. 25°C).
- Evaluation Schedule:
 - Evaluate all samples at baseline (Time 0) and at regular intervals (e.g., 1 week, 4 weeks, 8 weeks, 12 weeks).

- Assessment Parameters:
 - Olfactory: Evaluate the odor of the product for any changes (intensity loss, development of off-notes) compared to the control and the baseline sample.
 - Physical: Visually inspect for color change, phase separation, and texture changes.
 - Chemical: Measure pH and viscosity to detect any significant drift from baseline.[\[11\]](#)
- Data Interpretation:
 - Compile the results to assess the impact of the fragrance ingredient on the stability of the cosmetic base. A stable formulation will show minimal changes in all assessed parameters over the testing period.

Representative Olfactory Signaling Pathway

While the specific olfactory receptor for **3,4-Dimethyl-3-hexene** is not identified in the searched literature, the following diagram illustrates a representative signaling pathway for an odorant molecule, based on the known pathway for the structurally related compound *cis*-3-Hexen-1-ol, which binds to the olfactory receptor OR2J3.[\[13\]](#) This serves as a logical model for how a volatile organic compound is perceived.



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Fig 3. Representative olfactory signal transduction pathway.

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